

managing pressure and temperature in reactions involving CFC-113a

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Compound of Interest

Compound Name: *1,1,1-Trichloro-2,2,2-trifluoroethane*

Cat. No.: *B196229*

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Technical Support Center: Reactions Involving CFC-113a

This guide provides technical support for researchers, scientists, and drug development professionals working with **1,1,1-trichloro-2,2,2-trifluoroethane** (CFC-113a). It offers troubleshooting advice and frequently asked questions (FAQs) for managing pressure and temperature during chemical reactions involving this compound.

Frequently Asked Questions (FAQs)

Q1: What are the key physical properties of CFC-113a that influence pressure and temperature management?

A1: CFC-113a is a colorless, volatile liquid.^[1] Its low boiling point and high vapor pressure mean that it can readily build up pressure in a closed system, especially with increasing temperature. Careful monitoring and control of both parameters are essential to prevent over-pressurization and ensure reaction stability.

Q2: What are the primary safety concerns when heating reactions involving CFC-113a?

A2: Heating CFC-113a can lead to a rapid increase in pressure. More critically, decomposition can occur on contact with hot surfaces or flames, producing toxic and corrosive gases such as

hydrogen chloride, phosgene, hydrogen fluoride, and carbonyl fluoride.[2] It is crucial to work in a well-ventilated area and avoid excessive temperatures. Thermal decomposition of the related isomer CFC-113 has been shown to begin at temperatures around 760°C, with byproducts requiring even higher temperatures for their destruction.[3]

Q3: What materials are incompatible with CFC-113a, especially at elevated temperatures and pressures?

A3: CFC-113a is incompatible with alkali metals, chemically active metals such as barium and magnesium, and finely powdered metals like aluminum and zinc, which can cause violent reactions or explosions.[2][4] Reactions with aluminum may be exothermic. It is also incompatible with strong acids.[5] Care should be taken to ensure the reactor and any associated equipment are constructed from compatible materials.

Troubleshooting Guide

Issue 1: Unexpected Pressure Increase in the Reaction Vessel

- Q: My reaction pressure is rising much faster than anticipated, even with moderate heating. What could be the cause?
 - A: This is likely due to the high volatility and low boiling point of CFC-113a. The vapor pressure of the closely related CFC-113 is 285 mmHg at 20°C and it boils at 47.7°C.[1][6] [7] A small increase in temperature can cause a significant portion of the liquid to vaporize, rapidly increasing the headspace pressure. Ensure your reaction scale is appropriate for the vessel volume and that you have an adequate cooling system on standby.

Issue 2: Evidence of Reaction Decomposition

- Q: I've noticed discoloration of my reaction mixture and/or corrosion of the reactor components. What is happening?
 - A: These signs may indicate thermal decomposition of CFC-113a. At elevated temperatures, it can break down into corrosive acidic gases.[2] This can be exacerbated by the presence of certain metals that may catalyze the decomposition. Immediately and safely cool the reaction and vent the system through an appropriate scrubbing solution. Consider using a lower reaction temperature or a more inert reactor material.

Issue 3: Inconsistent Reaction Rates or Yields

- Q: My reaction is not proceeding as expected, and the results are not reproducible. Could pressure or temperature be the cause?
 - A: Yes, inconsistent temperature and pressure control can lead to variable reaction rates. If the temperature is too low, the reaction may be too slow. If it is too high, side reactions and decomposition can occur. Fluctuating pressure can also affect the concentration of gaseous reactants and alter the reaction equilibrium. Implement precise temperature control (e.g., using an oil bath with a PID controller) and a pressure-rated reaction vessel with a regulator if you need to maintain a specific pressure.

Data Presentation

Table 1: Physical Properties of CFC-113 (1,1,2-Trichloro-1,2,2-trifluoroethane)*

Property	Value	Source
Molecular Weight	187.37 g/mol	[1]
Boiling Point	47.7 °C (117.9 °F)	[1][7]
Melting Point	-35 °C (-31 °F)	[1]
Vapor Pressure	285 mmHg at 20°C	[1][6]
Density	1.56 g/mL at 25°C	[1][7]
Water Solubility	170 mg/L at 25°C	[1][7]

*Data for the isomer CFC-113 is presented here due to the limited availability of specific data for CFC-113a. Properties are expected to be similar but may vary.

Table 2: Safety and Reactivity Data for CFC-113a

Parameter	Information	Source
Incompatible Materials	Strong acids, finely powdered metals (e.g., aluminum), alkali metals.	[4][5]
Hazardous Decomposition Products	Hydrogen chloride, phosgene, hydrogen fluoride, carbonyl fluoride.	[2]
Handling Precautions	Wear personal protective equipment. Ensure adequate ventilation. Avoid contact with skin, eyes, or clothing.	[5]
Storage Conditions	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[5]

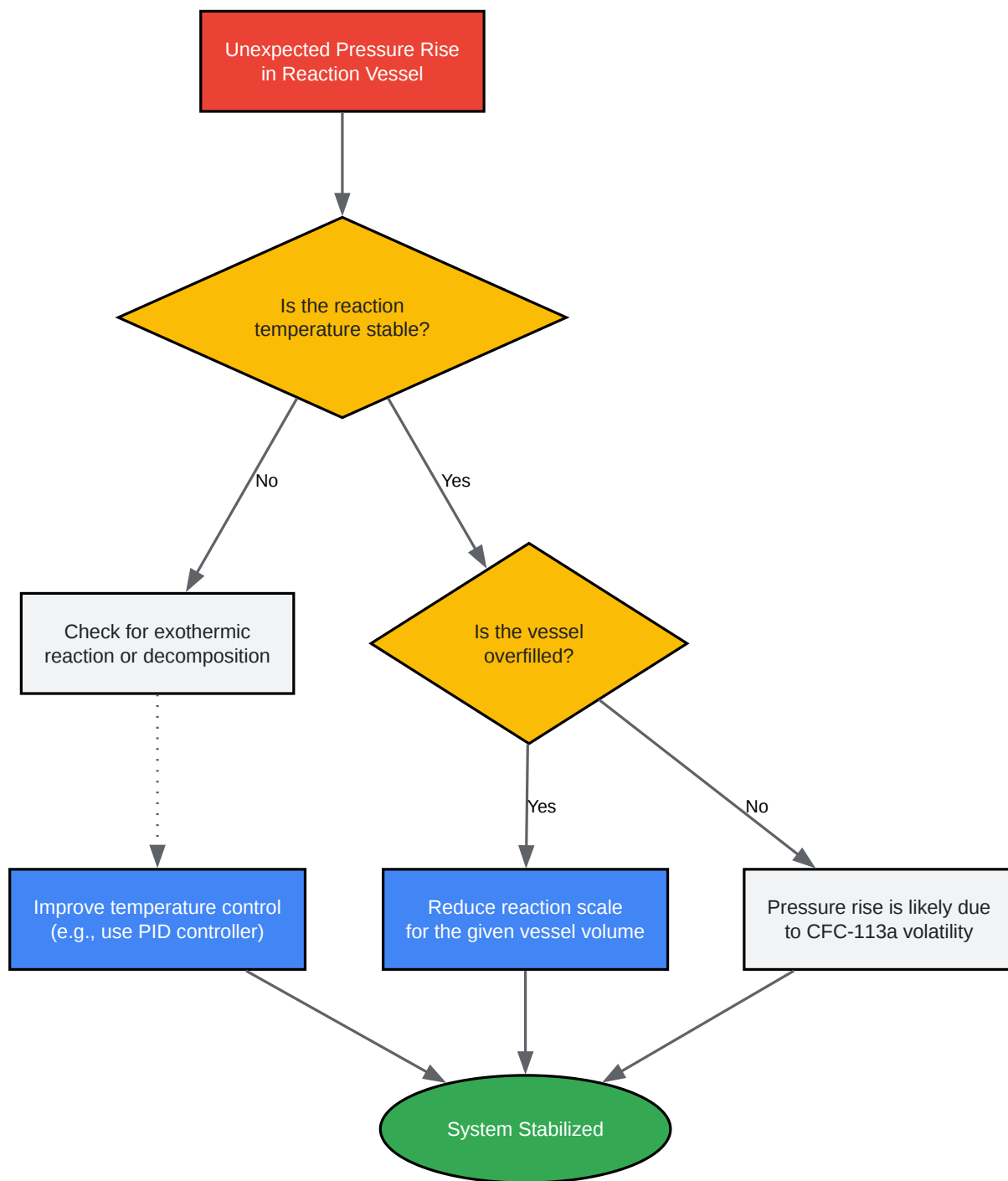
Experimental Protocols

Protocol: General Setup for a Reaction in a Closed System with CFC-113a

- **Vessel Selection:** Choose a pressure-rated glass or stainless steel reactor of an appropriate volume. Ensure all wetted parts (stirrer, thermowell, fittings) are compatible with CFC-113a and other reactants.
- **System Assembly:** Assemble the reactor system in a fume hood. Include a magnetic or overhead stirrer, a thermocouple for internal temperature monitoring, and a condenser with a suitable cooling fluid.
- **Pressure and Venting:** The system must be equipped with a pressure gauge, a pressure relief valve, and a line leading to a scrubbing system (e.g., a bubbler with a basic solution) to neutralize any acidic gases from potential decomposition.
- **Charging the Reactor:** Cool the reactor vessel in an ice bath to reduce the vapor pressure of CFC-113a. Add the reactants and CFC-113a solvent to the cooled reactor.

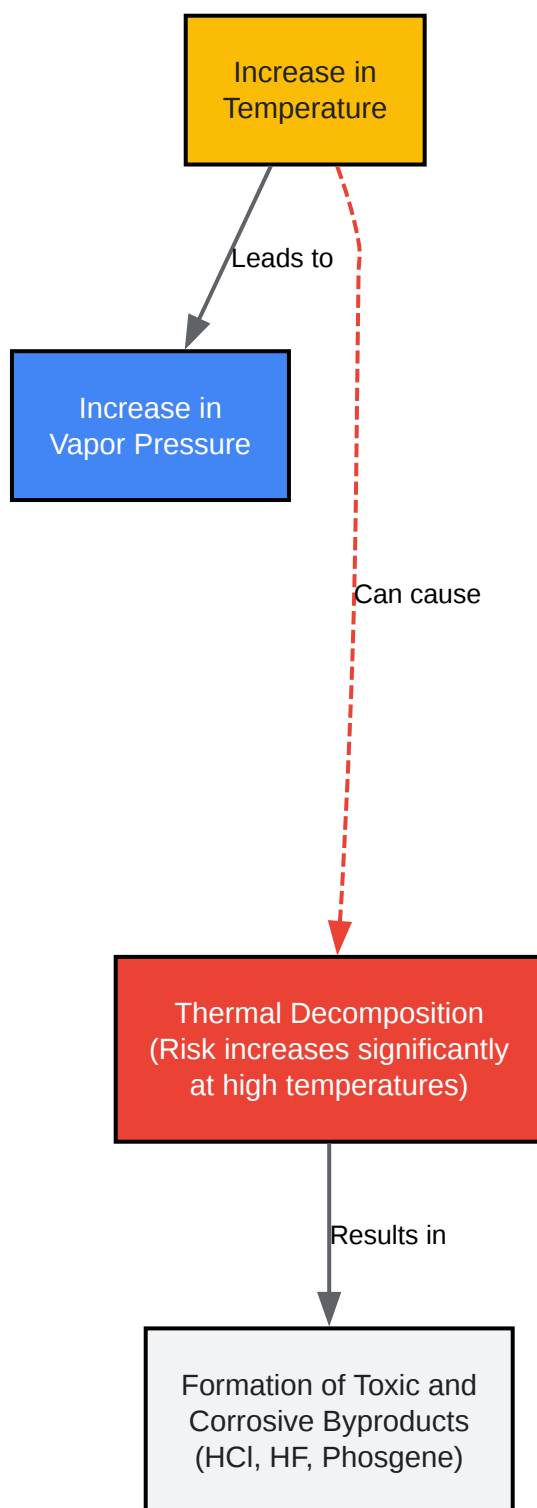
- **Sealing and Inerting:** Seal the reactor and, if the reaction is air-sensitive, purge the headspace with an inert gas like nitrogen or argon.
- **Reaction Execution:** Begin stirring and slowly heat the reaction to the desired temperature using a controlled heating mantle or oil bath.
- **Monitoring:** Continuously monitor the internal temperature and pressure. Do not exceed the pressure rating of the vessel.
- **Work-up:** Once the reaction is complete, cool the vessel to room temperature or below before opening. Vent any remaining pressure through the scrubbing system.

Mandatory Visualizations



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Caption: Troubleshooting workflow for managing unexpected pressure increases.



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Caption: Relationship between temperature, pressure, and decomposition of CFC-113a.

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